

1-Methyl-3-phenylthiourea CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Methyl-3-phenylthiourea**

Cat. No.: **B1581327**

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An In-depth Technical Guide to **1-Methyl-3-phenylthiourea**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-Methyl-3-phenylthiourea**, a significant chemical intermediate. Designed for researchers, scientists, and professionals in drug development and agrochemical synthesis, this document delves into the compound's core properties, synthesis protocols, primary applications, and safety considerations. The structure is designed to logically present information, moving from fundamental identification to practical application and safety.

Chemical Identity and Core Properties

1-Methyl-3-phenylthiourea is a disubstituted thiourea derivative characterized by the presence of a methyl group and a phenyl group attached to the nitrogen atoms of the thiourea core. This structure makes it a valuable precursor in various organic syntheses.

Compound Identifiers

A clear identification is critical for regulatory compliance and scientific communication. The primary identifiers for this compound are summarized below.

Identifier	Value	References
CAS Number	2724-69-8	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₁₀ N ₂ S	[1] [3] [4] [6]
Molecular Weight	166.24 g/mol	[1] [3] [6]
IUPAC Name	1-methyl-3-phenylthiourea	[4]
Synonyms	1-Methyl-3-phenyl-2-thiourea, N-Methyl-N'-phenylthiourea	[4] [5]

Physicochemical Properties

The physical and chemical properties of **1-Methyl-3-phenylthiourea** dictate its behavior in reactions, its solubility in various solvents, and its appropriate storage conditions. It typically presents as a white to off-white crystalline solid.[\[3\]](#)[\[7\]](#)

Property	Value	References
Appearance	White to Orange to Green powder/crystal	
Melting Point	112 - 114 °C	[1] [3]
Boiling Point	247.4 °C at 760 mmHg	[1]
Density	1.194 g/cm ³	[1]
Solubility	Soluble in ethanol and ether; soluble in water	[1] [7]
Flash Point	103.4 °C	[1]
Storage Temperature	Room Temperature, recommended <15°C in a cool, dark place	[1]

Synthesis and Reaction Mechanisms

The synthesis of **1-Methyl-3-phenylthiourea** is typically achieved through a nucleophilic addition reaction, a common method for preparing thiourea derivatives.^[8] The most direct route involves the reaction of phenyl isothiocyanate with methylamine.^[9]

The causality behind this experimental choice lies in the high electrophilicity of the carbon atom in the isothiocyanate group (-N=C=S) and the nucleophilic nature of the primary amine (methylamine). The amine's lone pair of electrons attacks the central carbon of the isothiocyanate, leading to the formation of the thiourea linkage with high efficiency and yield under mild conditions.

Detailed Experimental Protocol

This protocol describes a laboratory-scale synthesis of **1-Methyl-3-phenylthiourea**.

Materials:

- Phenyl isothiocyanate
- Methylamine solution (e.g., 40% in water)
- Potassium hydroxide (KOH) (optional, as a base)^[9]
- Ethanol
- Acetone (for recrystallization)

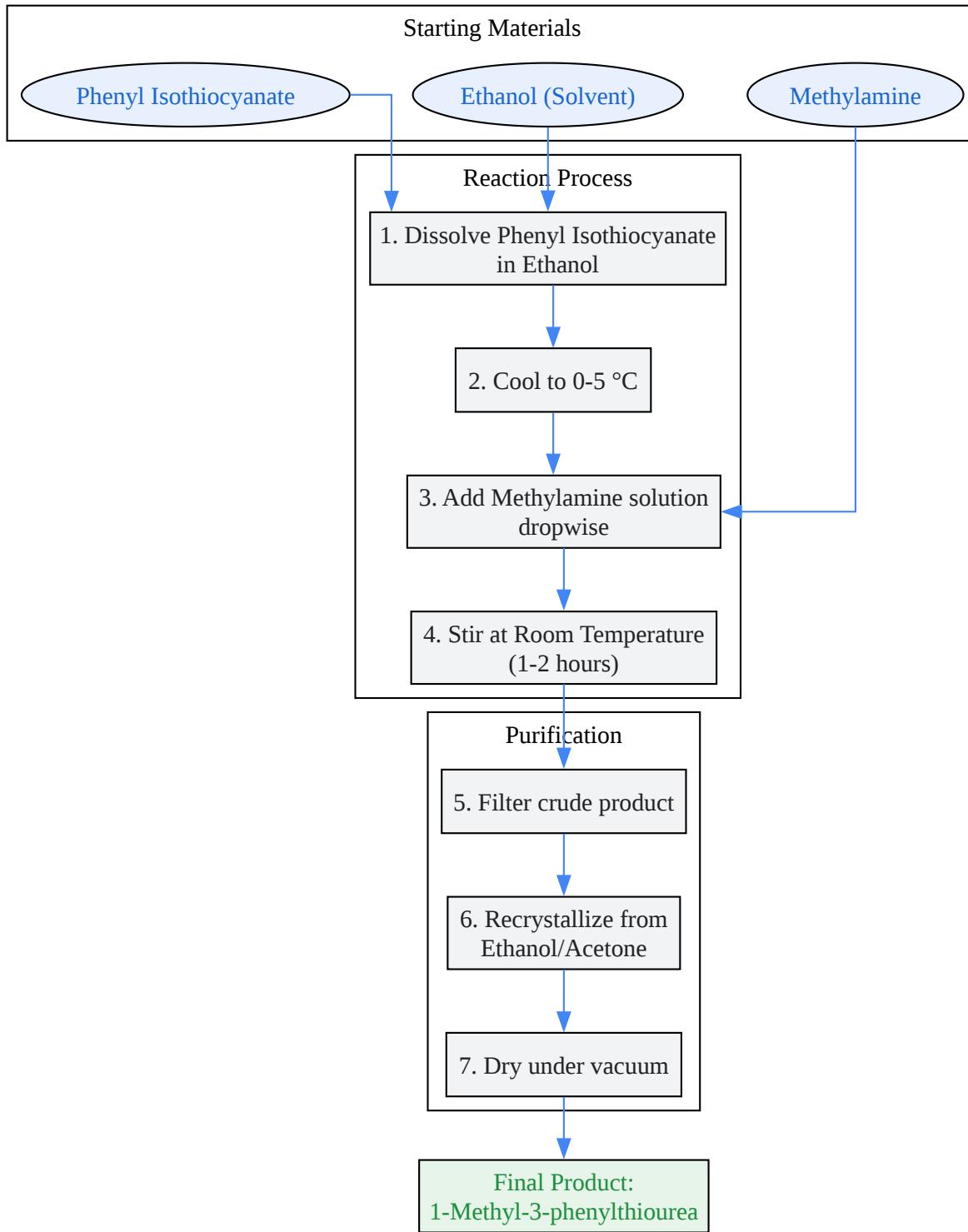
Procedure:

- In a round-bottom flask suitable for the reaction scale, dissolve phenyl isothiocyanate (1.0 equivalent) in ethanol.
- In a separate beaker, prepare a solution of methylamine (1.05 equivalents). If using a base like KOH, it can be dissolved in the ethanol or added to the methylamine solution.^[9]
- Cool the phenyl isothiocyanate solution in an ice bath to 0-5 °C.
- Slowly add the methylamine solution dropwise to the stirred isothiocyanate solution. Maintain the temperature below 10 °C during the addition to control the exothermic reaction.

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Continue stirring for 1-2 hours to ensure the reaction goes to completion. Progress can be monitored using Thin Layer Chromatography (TLC).
- Upon completion, the product may precipitate directly from the solution. If not, the volume of the solvent can be reduced under reduced pressure to induce crystallization.
- Collect the crude product by vacuum filtration and wash with a small amount of cold water.
- For purification, recrystallize the solid from a suitable solvent system, such as an ethanol/acetone mixture.^[9]
- Dry the purified crystals under a vacuum to obtain **1-Methyl-3-phenylthiourea**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-Methyl-3-phenylthiourea**.



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Caption: Synthesis workflow for **1-Methyl-3-phenylthiourea**.

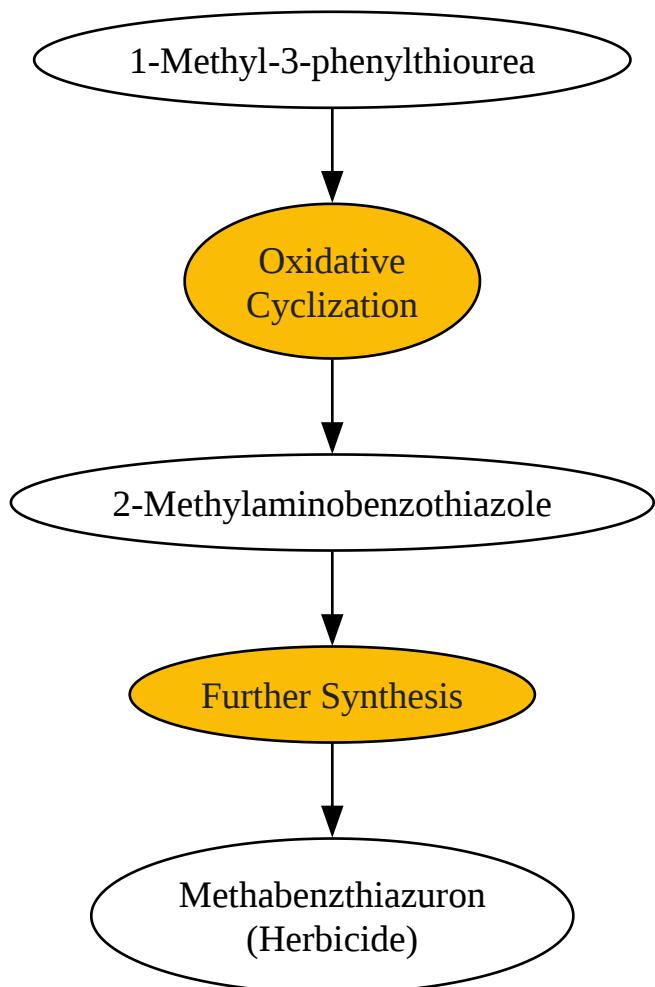
Core Applications and Significance

1-Methyl-3-phenylthiourea is not typically an end-product but rather a crucial building block, primarily in the agrochemical industry.

Herbicide Intermediate

The most significant application of this compound is as a pivotal intermediate in the synthesis of the herbicide methabenzthiazuron.[2] It is used to prepare the key precursor, 2-methylaminobenzothiazole.[1][2] The thiourea moiety provides the necessary N-C-S backbone that, through an oxidative cyclization reaction, forms the thiazole ring system.

Precursor Synthesis Diagram



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- To cite this document: BenchChem. [1-Methyl-3-phenylthiourea CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581327#1-methyl-3-phenylthiourea-cas-number-and-properties]

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